Thermal Stability & Handling Guide: 1,10-Dichlorodecane-2,9-dione

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Compound of Interest

Compound Name:	*1,10-Dichlorodecane-2,9-dione*
CAS No.:	*65243-80-3*
Cat. No.:	*B14494057*

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Executive Summary

1,10-Dichlorodecane-2,9-dione is a bifunctional electrophilic intermediate used primarily in the synthesis of macrocyclic pharmacophores and complex heterocyclic systems.[1] As a bis(

-chloroketone), it possesses inherent thermal instability derived from the reactivity of the C-Cl bond adjacent to the carbonyl group.

This molecule is prone to dehydrohalogenation (releasing HCl) and photolytic degradation. Its stability is critically dependent on purity, storage temperature, and the absence of nucleophilic impurities (water, bases). This guide provides the structural rationale for its instability and defines a self-validating protocol for its safe management in drug development workflows.[1]

Chemical Identity & Structural Analysis[1][2][3]

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Parameter	Data
Chemical Name	1,10-Dichlorodecane-2,9-dione
CAS Number	65243-80-3
Molecular Formula	
Molecular Weight	239.14 g/mol
Functional Class	Bis(-chloroketone); Alkylating Agent
Structural Motif	Two terminal -chloro ketone moieties separated by a hexamethylene spacer.[1]

Theoretical Stability Risks

The molecule contains two reactive "warheads" (the

-chloro ketone groups).[1] The electron-withdrawing carbonyl group acidifies the

-protons and weakens the C-Cl bond, creating three primary stability risks:

- Elimination: Thermal energy can drive the elimination of HCl to form

  -unsaturated ketones (enones), which are highly reactive and prone to polymerization.[1]
- Nucleophilic Substitution: The

  -carbon is highly electrophilic.[1] Trace moisture leads to hydrolysis (forming

  -hydroxy ketones), releasing HCl which autocatalyzes further degradation.
- Cyclization: In the presence of base, the molecule may undergo intramolecular alkylation or Favorskii-type rearrangements.[1]

Thermal Stability Profile

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Decomposition Pathways

The thermal degradation of **1,10-Dichlorodecane-2,9-dione** is not a simple melting process but often a complex decomposition event.[1]

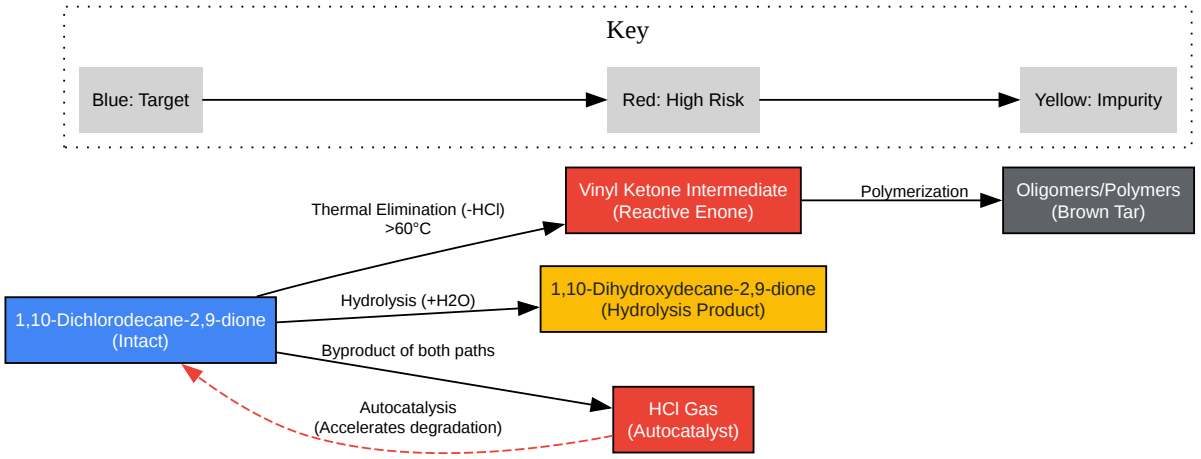
- Projected Melting Behavior: While simple alkyl halides (e.g., 1,10-dichlorodecane) are liquids at room temperature, the dipole-dipole interactions of the diketone moieties likely elevate the melting point into the solid or semi-solid range. Note: Purity significantly impacts phase transition; impure samples may appear as oils.

- Thermal Onset (T_onset):

  -Chloro ketones typically exhibit exothermic decomposition onsets between 80°C and 120°C. Heating beyond 60°C is generally unsafe without prior DSC validation.

Degradation Mechanism Diagram

The following diagram illustrates the primary thermal and hydrolytic degradation pathways.



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Caption: Primary degradation pathways including thermal elimination to enones and hydrolytic cleavage, both releasing autocatalytic HCl.[1]

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Experimental Protocols for Stability Assessment

Do not rely on literature values alone. The stability of this intermediate is heavily dependent on the synthesis method (e.g., residual oxidants or acids).

Protocol A: Differential Scanning Calorimetry (DSC) Screening

Objective: Determine the safe processing window and onset of uncontrolled decomposition.

- Sample Prep: Weigh 2–5 mg of **1,10-Dichlorodecane-2,9-dione** into a gold-plated high-pressure crucible (to contain HCl off-gassing).
- Reference: Empty gold crucible.
- Ramp: Heat from 25°C to 250°C at 5°C/min.
- Analysis:
  - Identify T_melt (endotherm).[2]
  - Identify T_onset (first deviation of exothermic baseline).[1]
  - Safety Rule: Set maximum process temperature at

    .

Protocol B: Forced Degradation (Stress Testing)

Objective: Validate analytical methods and understand storage risks.

- Preparation: Dissolve 10 mg of substance in Acetonitrile (ACN).
- Conditions:
  - Control: Store at 4°C in dark.
  - Thermal Stress: Heat at 60°C for 4 hours.

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- Hydrolytic Stress: Add 10% water; heat at 40°C for 4 hours.

- Analysis: Analyze via HPLC-UV (210 nm) or LC-MS.
  - Pass Criteria: >98% recovery relative to control.
  - Fail Indicator: Appearance of early-eluting peaks (hydrolysis) or late-eluting broad peaks (oligomers).

Handling & Storage Recommendations

This compound is a Class 4.1 Flammable Solid (if solid) or reactive liquid equivalent and a potent lachrymator.

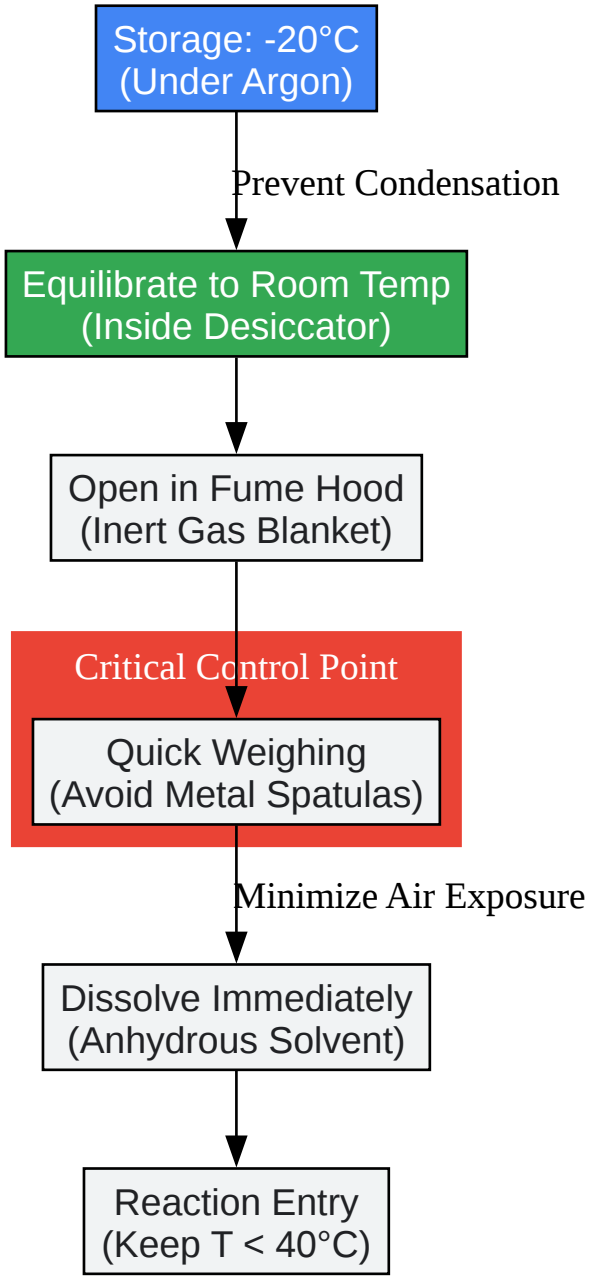
Storage Architecture

Condition	Recommendation	Rationale
Temperature	-20°C (Freezer)	Arrests thermal elimination of HCl.[1]
Atmosphere	Argon or Nitrogen	Prevents moisture ingress (hydrolysis) and oxidation.[1]
Container	Amber Glass with PTFE-lined cap	Blocks UV light (prevents photolysis); PTFE resists HCl corrosion.[1]
Dessicant	Store vial inside a secondary jar with P2O5 or Silica	Scavenges trace atmospheric moisture.[1]

Operational Workflow

The following workflow ensures integrity during experimental use:

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Caption: Cold-chain handling workflow to prevent condensation-induced hydrolysis and thermal degradation.

References

- BenchChem. (2025). Managing α-Chloro Ketone Stability: A Technical Guide. Retrieved from

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- National Institutes of Health (NIH). (2025). PubChem Compound Summary for CAS 2162-98-3 (Analogous Alkyl Halide Data). Retrieved from
- ChemicalBook. (2025). **1,10-Dichlorodecane-2,9-dione** Product Specifications and CAS 65243-80-3 Entry. Retrieved from
- Org. Synth. (1998). Synthesis of 9-thiabicyclo[3.3.1]nonane-2,6-dione via dichloride intermediates. Organic Syntheses, Coll. Vol. 9, p.155. Retrieved from

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Sources

- 1. 1,10-Dichlorodecane | C10H20Cl2 | CID 75101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,10-Dichlorodecane [webbook.nist.gov]
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